

Technical Support Center: Solid Air-Stable Zinc Pivalates

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Compound of Interest

Compound Name: Zinc pivalate

Cat. No.: B093234

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and troubleshooting of solid air-stable **zinc pivalates**.

Frequently Asked Questions (FAQs)

Q1: What is **zinc pivalate** and what is its appearance?

Zinc pivalate, with the chemical formula $\text{Zn}(\text{O}_2\text{CC}(\text{CH}_3)_3)_2$, is a zinc salt of pivalic acid. It is typically a white, amorphous solid.^[1]

Q2: What are the primary applications of **zinc pivalate** in research?

Zinc pivalate is a key precursor for generating various organozinc **pivalate** reagents, which are known for their enhanced air and moisture stability.^{[2][3][4]} These reagents are widely used in transition-metal-catalyzed cross-coupling reactions, such as Negishi couplings, for the formation of carbon-carbon bonds in complex molecule synthesis.^{[2][3][5]} It also serves as a catalyst in polymer science, particularly for transesterification reactions.^[2]

Q3: How should solid **zinc pivalate** be properly stored?

For long-term stability, **zinc pivalate** should be stored under an inert atmosphere, such as argon or nitrogen, in a tightly sealed container.^{[1][6]} The storage area should be cool and dry.

[4] While it is recognized for its relative air stability, minimizing exposure to atmospheric moisture and oxygen is a best practice to ensure its purity and reactivity over time.

Q4: Can **zinc pivalate** be handled in the open air?

Yes, one of the advantages of **zinc pivalate** is that it can be weighed in the air for brief periods without significant decomposition.[1][6] However, for all other manipulations, it is recommended to handle it in a well-ventilated area, preferably within a fume hood, and to minimize the duration of air exposure.

Q5: What personal protective equipment (PPE) should be worn when handling **zinc pivalate**?

Standard laboratory PPE should be worn, including safety goggles, a lab coat, and chemical-resistant gloves.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of solid **zinc pivalate** in experimental settings.

Problem/Observation	Potential Cause	Recommended Action & Troubleshooting Steps
Inconsistent or low yields in subsequent reactions (e.g., Negishi coupling).	1. Degradation of zinc pivalate: The reagent may have been improperly stored, leading to hydrolysis. 2. Presence of impurities: Residual pivalic acid or zinc oxide from synthesis can interfere with reactions. 3. Catalyst deactivation: Other components in the reaction mixture may be deactivating the catalyst.	1. Verify Reagent Quality: - Visual Inspection: Check for any change from a white powder to a clumpy or discolored solid. - Spectroscopic Analysis: Run ^1H NMR in DMSO- d_6 . Pure zinc pivalate should show a clean singlet around 1.08 ppm. [1][6] The presence of a broad peak around 12 ppm may indicate free pivalic acid. - IR Spectroscopy: Check for the characteristic carboxylate stretches.[6][7] 2. Purification: If impurities are suspected, consider washing the solid with a non-polar solvent like hexane and drying under high vacuum. For synthesis, ensure the complete removal of water and excess pivalic acid.[1] 3. Reaction Conditions: Ensure all glassware is dry and reactions are run under an inert atmosphere.
The zinc pivalate solid appears clumpy, wet, or has a vinegary smell.	Hydrolysis: The compound has likely absorbed moisture from the air, leading to the formation of zinc hydroxide/oxide and free pivalic acid.	- The reagent is likely degraded and should be discarded. - To prevent this, always store zinc pivalate in a desiccator or glovebox and ensure containers are sealed tightly after use.

Poor solubility of zinc pivalate in the reaction solvent.

1. Incorrect solvent choice. 2. Degraded material: Hydrolyzed zinc pivalate (zinc oxide/hydroxide) is insoluble in most organic solvents.

1. Solvent Selection: Zinc pivalate is used to prepare organozinc reagents in solvents like THF.^{[8][9]} If you are dissolving the solid directly, ensure you are using an appropriate solvent. Note that comprehensive solubility data in all common organic solvents is not readily available. 2. Check for Degradation: If the material is insoluble in a solvent where it is expected to dissolve (like THF for subsequent reactions), it is likely degraded.

Formation of a yellow foam when drying the product of a reaction involving zinc pivalate.

This is often observed during the synthesis of organozinc pivalates when removing the solvent under vacuum.

This is a normal observation in the preparation of certain solid organozinc pivalates and is not necessarily an indication of a problem.^{[1][6]} Continue drying under high vacuum to obtain the final solid product.

Data and Protocols

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₄ Zn	-
Molecular Weight	267.64 g/mol	-
Appearance	Puffy amorphous white solid	[1]
Melting Point	305–315 °C (sublimation)	[1][6]
¹ H NMR (500 MHz, DMSO-d ₆)	δ 1.08 (s, 18H)	[1][6]
¹³ C NMR (101 MHz, DMSO-d ₆)	δ 28.3, 37.8, 184.0	[1][6]
IR (neat, cm ⁻¹)	2962, 2929, 1606, 1534, 1481, 1457, 1426, 1378, 1361, 1228, 1031, 937, 899, 791, 609	[1][6]
Solubility	Soluble in THF for use in subsequent reactions.[8][9] Quantitative solubility data in various organic solvents is not widely published.	-

Experimental Protocol: Synthesis of Anhydrous Zinc Pivalate

This protocol is adapted from Organic Syntheses.[6]

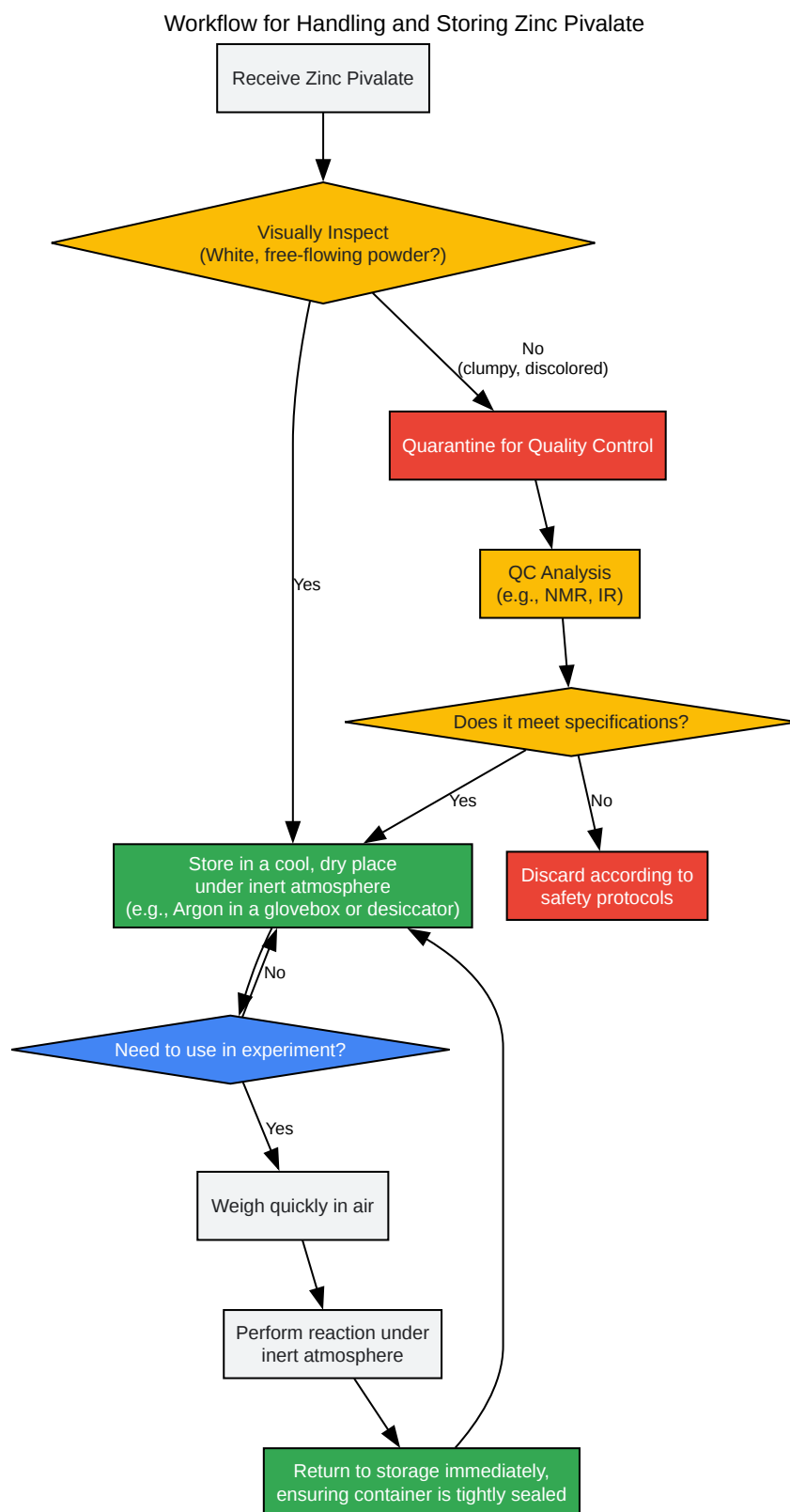
Materials:

- Pivalic acid
- Zinc oxide (ZnO)
- Toluene

Procedure:

- In a round-bottomed flask equipped with a magnetic stir bar and a Dean-Stark trap, add toluene.
- Add pivalic acid (2.2 equivalents) to the toluene and stir until a colorless solution is formed.
- Add zinc oxide (1.0 equivalent) in portions to the solution.
- Heat the suspension to reflux and collect the water in the Dean-Stark trap. The reaction is typically complete after 16 hours.
- Cool the mixture to room temperature and concentrate it by rotary evaporation.
- Remove the remaining pivalic acid and water by drying the white solid under high vacuum (e.g., 0.1 mmHg) at an elevated temperature (e.g., 100 °C) for at least 6 hours.
- The final product is a puffy, amorphous white solid. Store under an inert atmosphere.

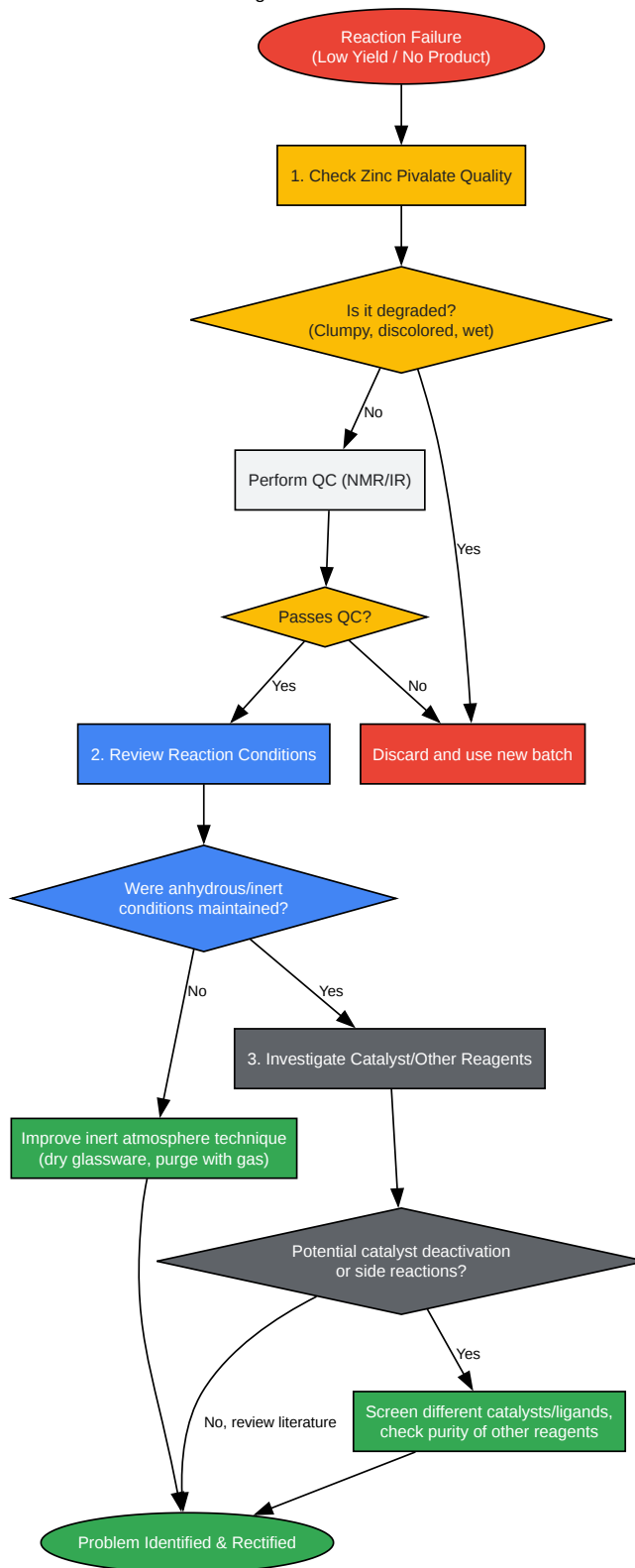
Diagrams



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Caption: Decision workflow for receiving, storing, and using **zinc pivalate**.

Troubleshooting Low Yield or Failed Reactions



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Caption: Logical steps for troubleshooting reactions involving **zinc pivalate**.

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